

# **Application Notes and Protocols for CO2 Capture Using 2-(Methylamino)ethanol**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the capture of carbon dioxide (CO2) using **2-(Methylamino)ethanol** (2-MAE). It includes comprehensive methodologies for absorption and regeneration studies, analytical procedures for the quantification of CO2 loading, and a summary of performance data. Visual diagrams are provided to illustrate the experimental workflow and the underlying chemical reaction pathway.

#### **Overview**

**2-(Methylamino)ethanol** is a secondary amine that presents a promising alternative to conventional solvents like monoethanolamine (MEA) for post-combustion CO2 capture. Its advantages include potentially higher cyclic CO2 capacity and, in some conditions, a greater overall performance, which can lead to reduced energy requirements for solvent regeneration. This protocol outlines the necessary steps to evaluate the efficacy of 2-MAE in a laboratory setting.

### **Quantitative Data Summary**

The performance of **2-(Methylamino)ethanol** as a CO2 absorbent is summarized in the table below. The data is compared against the widely used benchmark, 5M Monoethanolamine (MEA), to provide a clear reference for its performance. The cyclic capacity is a crucial metric, representing the difference in CO2 loading between the absorption and regeneration stages,



which indicates the amount of CO2 that can be effectively captured and released in a continuous process.[1]

Absorbent (5M Aqueous Solution)	Temperature (°C)	CO2 Partial Pressure (kPa)	CO2 Loading (mol CO2 / mol amine)	Cyclic Capacity (mol CO2 / mol amine)
2- (Methylamino)eth anol (2-MAE)	40	15	~0.6	0.43 (at 15 kPa)
80	15	~0.17		
40	100	~0.95	0.58 (at 100 kPa)	_
80	100	~0.37		
Monoethanolami ne (MEA)	40	15	~0.55	0.23 (at 15 kPa)
80	15	~0.32		
40	100	~0.62	0.23 (at 100 kPa)	_
80	100	~0.39	_	-

Note: Cyclic capacity is calculated as the difference in CO2 loading between 40°C (absorption) and 80°C (regeneration) at a given CO2 partial pressure.[1]

## **Experimental Protocols Materials and Equipment**

- Chemicals:
  - 2-(Methylamino)ethanol (≥98% purity)
  - Monoethanolamine (for comparison, ≥98% purity)
  - Distilled or deionized water



- Nitrogen (N2) gas (high purity)
- Carbon dioxide (CO2) gas (high purity)
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Methyl orange indicator
- Equipment:
  - Glass reactor or absorber vessel (e.g., a bubble column or a stirred-cell reactor)
  - Gas flow meters or mass flow controllers
  - Thermostatic bath to control the reactor temperature
  - Magnetic stirrer and stir bar
  - Condenser to prevent solvent loss
  - Gas outlet connected to a gas analysis system (e.g., gas chromatograph or infrared CO2 analyzer) or a bubble flow meter
  - Burette and titration equipment
  - pH meter
  - Analytical balance

#### **CO2 Absorption Experiment**

This protocol describes the determination of the CO2 absorption capacity of a 2-MAE solution.

- Solvent Preparation: Prepare a 5M aqueous solution of 2-(Methylamino)ethanol by dissolving the appropriate amount of 2-MAE in distilled water.
- Experimental Setup:
  - Assemble the reactor system, ensuring all connections are gas-tight.



- Place a known volume of the 5M 2-MAE solution into the reactor.
- Immerse the reactor in the thermostatic bath set to the desired absorption temperature (e.g., 40°C).
- Purging: Purge the system with N2 to remove any residual air and CO2.
- CO2 Absorption:
  - Start the stirrer to ensure good gas-liquid mixing.
  - Introduce a gas stream with a known CO2 concentration (or pure CO2) at a controlled flow rate into the 2-MAE solution.
  - Monitor the CO2 concentration at the gas outlet. The absorption is complete when the outlet CO2 concentration equals the inlet concentration, indicating that the solution is saturated.
- · Data Collection:
  - Record the total volume of CO2 absorbed. This can be determined by integrating the difference between the inlet and outlet CO2 flow rates over time.
  - Alternatively, for gravimetric determination, the weight of the reactor can be measured before and after the experiment.
- CO2 Loading Calculation: Calculate the CO2 loading in the amine solution, expressed as moles of CO2 per mole of amine.

### **Solvent Regeneration (Desorption) Experiment**

This protocol outlines the procedure to regenerate the CO2-rich 2-MAE solution.

- Setup: Use the same or a similar reactor setup as for the absorption experiment.
- Heating: Increase the temperature of the CO2-rich solution to the desired regeneration temperature (e.g., 80-120°C) using the thermostatic bath.



#### • Stripping:

- Introduce a stream of N2 gas through the heated solution to help strip the released CO2.
- The released CO2 can be quantified using a gas analyzer or by passing it through a trapping solution.
- Completion: The regeneration is considered complete when CO2 is no longer detected in the outlet gas stream.
- Regeneration Efficiency Calculation: The regeneration efficiency is calculated as the amount of CO2 released during regeneration divided by the amount of CO2 initially absorbed.

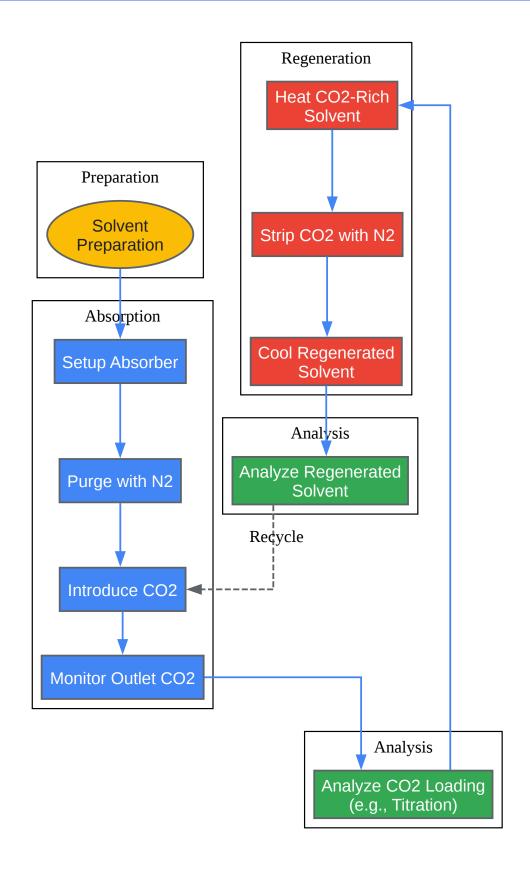
### **Analytical Method: Titration for CO2 Loading**

This method determines the amount of CO2 absorbed in the amine solution.

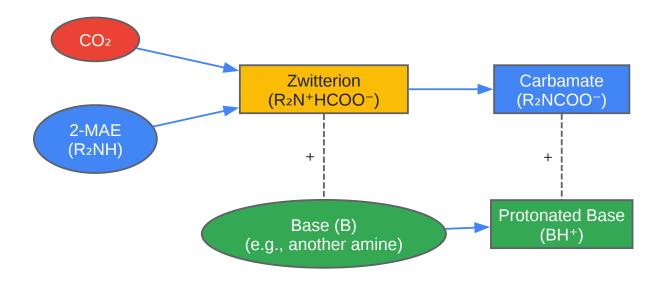
- Sample Preparation: Take a known weight of the CO2-loaded amine solution.
- Titration:
  - Add a few drops of methyl orange indicator to the sample.
  - Titrate the solution with a standardized solution of hydrochloric acid (HCl) until the endpoint is reached (color change from yellow to red).
- Calculation: The CO2 loading can be determined from the volume of HCl used, as the acid
  neutralizes the amine and the carbonate/bicarbonate species formed during CO2 absorption.
   A blank titration with an unloaded amine solution is necessary for accurate calculations.

## Visualizations Experimental Workflow









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### References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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